

Proper Disposal of Paritaprevir Dihydrate: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: Paritaprevir dihydrate

Cat. No.: B1518663

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An essential guide for researchers, scientists, and drug development professionals on the safe and compliant disposal of **Paritaprevir dihydrate**, ensuring laboratory safety and environmental protection.

Paritaprevir dihydrate, an active pharmaceutical ingredient, requires careful handling and disposal due to its potential environmental toxicity. This document provides a procedural, step-by-step guide to its proper disposal, adhering to safety and regulatory standards.

Key Safety and Hazard Information

A critical first step in the proper disposal of any chemical is understanding its inherent hazards. The following table summarizes the key hazard information for **Paritaprevir dihydrate** based on available safety data sheets.

Hazard Classification	Description	Precautionary Statement
Acute Oral Toxicity	Category 4: Harmful if swallowed.	P301 + P312: IF SWALLOWED: Call a POISON CENTER or doctor/ physician if you feel unwell.
Acute Aquatic Toxicity	Category 1: Very toxic to aquatic life.	P273: Avoid release to the environment.
Chronic Aquatic Toxicity	Category 1: Very toxic to aquatic life with long lasting effects.	P391: Collect spillage.
Disposal	-	P501: Dispose of contents/ container to an approved waste disposal plant. [1]

Procedural Steps for Proper Disposal

The proper disposal route for **Paritaprevir dihydrate** is contingent on its classification as either a non-hazardous or hazardous waste, which may depend on the formulation and concentration, as well as local regulations. As a definitive classification under the Resource Conservation and Recovery Act (RCRA) is not readily available, laboratory personnel must make a determination based on the information at hand and in consultation with their institution's Environmental Health and Safety (EHS) department.

Step 1: Waste Characterization

Before disposal, you must determine if the **Paritaprevir dihydrate** waste is considered hazardous.

- Consult the Safety Data Sheet (SDS): The SDS for **Paritaprevir dihydrate** indicates it is "very toxic to aquatic life with long lasting effects"[\[1\]](#). This characteristic may qualify it as a hazardous waste under the toxicity characteristic (D-list) in some jurisdictions.
- Check for RCRA Listings: Determine if **Paritaprevir dihydrate** or its formulation is explicitly listed as a P- or U-listed hazardous waste by the Environmental Protection Agency (EPA) or

your state's environmental agency. As of the latest information, Paritaprevir is not explicitly found on these lists.

- Evaluate for Hazardous Characteristics: Assess if the waste exhibits any of the four characteristics of hazardous waste:
 - Ignitability: Unlikely for **Paritaprevir dihydrate**.
 - Corrosivity: Unlikely for **Paritaprevir dihydrate**.
 - Reactivity: Unlikely for **Paritaprevir dihydrate**.
 - Toxicity: Due to its high aquatic toxicity, it may be classified as hazardous under this characteristic. Consult your EHS department for guidance on making this determination.
- Contact your EHS Department: Your institution's EHS department is the ultimate authority on waste classification and disposal procedures. Provide them with the SDS and any other relevant information to get a definitive classification.

Step 2: Segregation and Storage

Proper segregation and storage are crucial to prevent accidental release and ensure safe handling.

- If classified as Non-Hazardous Pharmaceutical Waste:
 - Segregate from general trash and hazardous chemical waste.
 - Collect in a designated, leak-proof container clearly labeled "Non-Hazardous Pharmaceutical Waste" and include the chemical name "**Paritaprevir dihydrate**".
- If classified as Hazardous Waste:
 - Collect in a designated, leak-proof, and chemically compatible container.
 - The container must be clearly labeled as "Hazardous Waste," with the full chemical name "**Paritaprevir dihydrate**" and a description of the hazards (e.g., "Toxic," "Aquatic Hazard").

- Store in a designated satellite accumulation area.
- Keep the container closed at all times, except when adding waste.

Step 3: Disposal

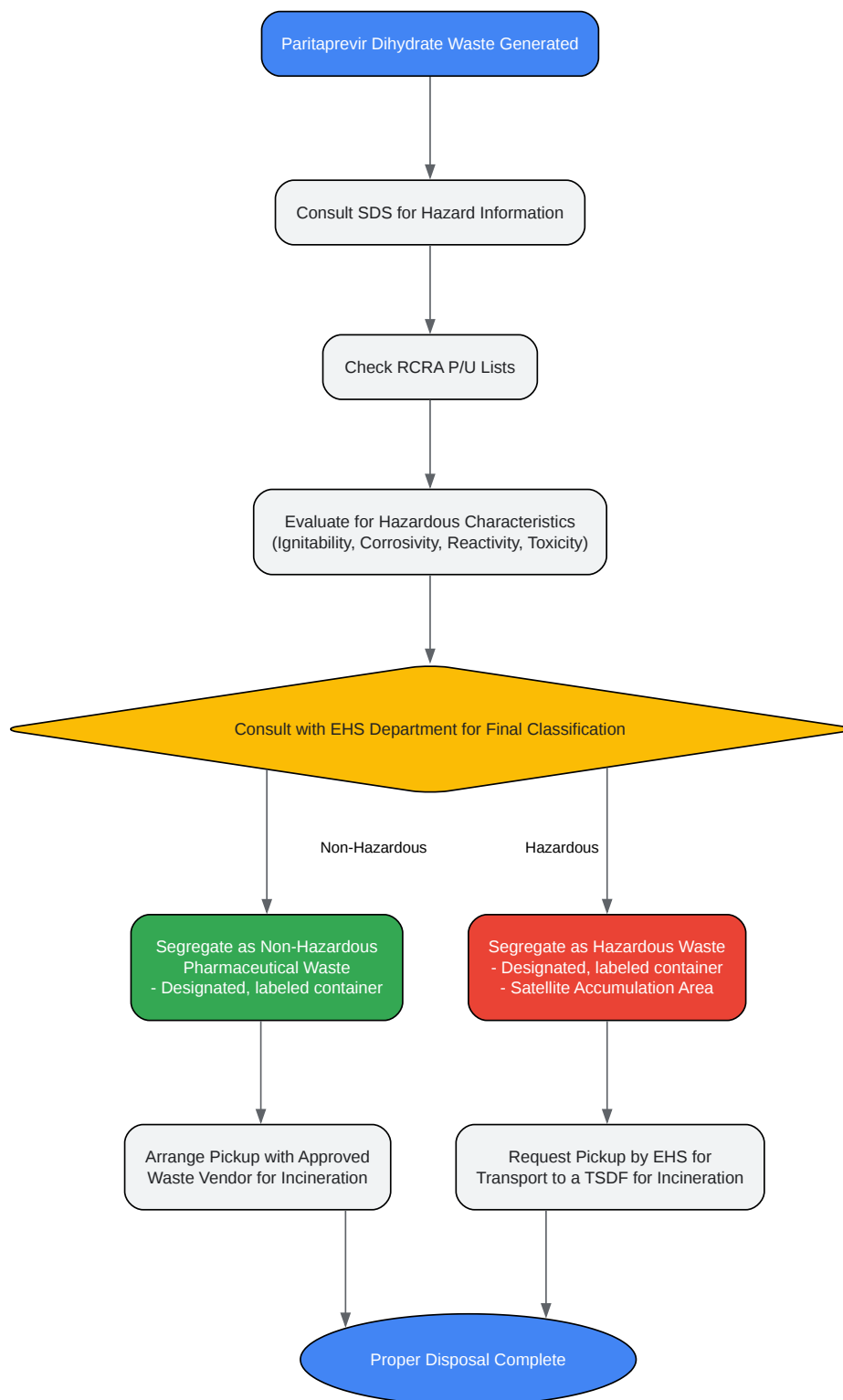
The final disposal method depends on the waste classification.

- For Non-Hazardous Pharmaceutical Waste:
 - Arrange for pickup and disposal through your institution's approved waste management vendor.
 - The recommended disposal method is typically incineration at a permitted facility to ensure complete destruction.
- For Hazardous Waste:
 - Follow your institution's established procedures for hazardous waste pickup. This usually involves submitting a request to the EHS department.
 - The waste will be transported by a licensed hazardous waste hauler to a permitted Treatment, Storage, and Disposal Facility (TSDF) for incineration.

Never dispose of **Paritaprevir dihydrate** down the drain or in the regular trash. Its high aquatic toxicity poses a significant threat to the environment.

Disposal Workflow Diagram

The following diagram illustrates the decision-making process and procedural flow for the proper disposal of **Paritaprevir dihydrate**.



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References

- 1. pwaste.com [pwaste.com]
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